Technical Guide: PQQ-13C3 Sodium (Stable Isotope Internal Standard)

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Compound of Interest

Compound Name:	*Pyrroloquinoline quinone-13C3 (sodium)*
Cat. No.:	*B12375686*

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Executive Summary

Pyrroloquinoline Quinone (PQQ) is a redox-active cofactor and potent antioxidant involved in mitochondrial biogenesis.[1][2][3][4][5] Accurate quantification of PQQ in biological matrices (plasma, tissue, food) is notoriously difficult due to its high polarity, sensitivity to light, and susceptibility to matrix interference.

PQQ-13C3 Sodium (Pyrroloquinoline quinone-13C3 disodium salt) represents the "Gold Standard" Internal Standard (IS) for LC-MS/MS bioanalysis. By replacing three Carbon-12 atoms with stable Carbon-13 isotopes, this compound mimics the physicochemical behavior of endogenous PQQ—co-eluting and experiencing the same ionization suppression/enhancement—while remaining spectrally distinct by a mass shift of +3 Daltons.

This guide details the chemical identity, handling protocols, and a validated LC-MS/MS workflow for using PQQ-13C3 Sodium to achieve regulatory-grade data integrity.

Chemical Identity & Specifications

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Unlike the parent compound, stable isotopes often lack a unique, globally harmonized CAS number in public registries. They are typically defined by the Parent CAS combined with specific isotopic labeling information.

Nomenclature and Registry Data[6]

Parameter	Specification
Compound Name	Pyrroloquinoline Quinone-13C3 Disodium Salt
Synonyms	PQQ-13C3 Sodium; Methoxatin-13C3 Disodium
Parent CAS (Unlabeled)	122628-50-6 (Disodium salt)
Isotope CAS	Not assigned (Refer to Parent CAS + Labeling)
Chemical Formula	ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted"> C C H N Na O
Molecular Weight	377.19 g/mol (approx.[2] +3.0 Da shift from parent 374.17)
Isotopic Purity	99 atom % C
Chemical Purity	98%
Solubility	Water (>50 mg/mL); Insoluble in non-polar organic solvents

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Structural Logic

The

C labels are strategically placed on the pyrrole/quinoline core rather than the carboxylic acid groups. This ensures the isotopic label is retained during the collision-induced dissociation (CID) in the mass spectrometer, preventing "cross-talk" where the label might be lost as

CO

.

Technical Application: LC-MS/MS Bioanalysis

The "Why": Causality of Method Choice

- Problem: PQQ is highly polar and elutes early in Reverse Phase Chromatography, often in the "suppression zone" where salts and proteins suppress ionization.
- Solution: PQQ-13C3 co-elutes exactly with the analyte. If the signal for PQQ is suppressed by 40% due to matrix effects, the PQQ-13C3 signal is also suppressed by 40%. The Area Ratio (Analyte/IS) remains constant, correcting the error automatically.

Mass Spectrometry Parameters (Negative ESI)

PQQ is an acidic molecule; therefore, Negative Electrospray Ionization (ESI-) provides the highest sensitivity.

- Ion Source: ESI Negative Mode
- Spray Voltage: 2.5 – 3.0 kV
- Source Temp: 150°C (PQQ is heat sensitive; avoid excessive source heat)

MRM Transitions (Multiple Reaction Monitoring):

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Compound	Precursor Ion ( )	Product Ion ( )	Collision Energy (eV)	Mechanism
PQQ (Analyte)	329.0	241.0	26 - 30	Loss of 2 CO
PQQ-13C3 (IS)	332.0	244.0	26 - 30	Loss of 2 CO (Core label retained)

Critical Note: The precursor ion is based on the free acid mass minus a proton (

), even if you start with the disodium salt powder. The sodium ions dissociate in the LC mobile phase.

Experimental Workflow: Sample Preparation

The following protocol utilizes Protein Precipitation (PPT), optimized to maintain PQQ stability (which degrades at neutral/alkaline pH).

Reagents

- Extraction Solvent: Methanol:Water (80:20) with 1% Acetic Acid (Acidic pH stabilizes PQQ).
- IS Working Solution: 100 ng/mL PQQ-13C3 in water.

Step-by-Step Protocol

- Aliquot: Transfer 50

  L of plasma/homogenate to a light-protected tube (amber Eppendorf).

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- Spike IS: Add 10

  L of PQQ-13C3 Working Solution. Vortex gently (5 sec).

- Precipitate: Add 200

  L of cold Extraction Solvent.

- Vortex: High speed for 30 seconds to ensure complete protein denaturation.

- Centrifuge: 12,000

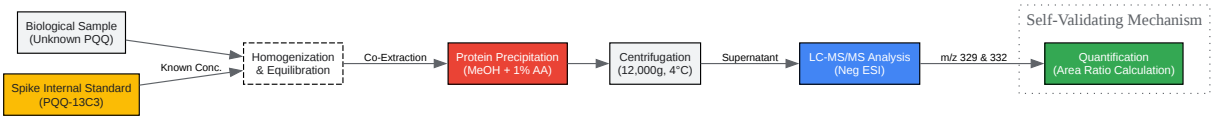
  g for 10 minutes at 4°C.

- Transfer: Move supernatant to a glass vial.

- Dilute (Optional): If the initial solvent is too strong for the LC column, dilute 1:1 with 0.1% Formic Acid in water.

Visualization of Workflow

The following diagram illustrates the self-validating logic of the Internal Standard workflow.



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Caption: Figure 1: Validated LC-MS/MS workflow using PQQ-13C3 to correct for extraction efficiency and ionization suppression.

Stability & Handling (Best Practices)

To ensure the integrity of your PQQ-13C3 standard, adhere to these strict handling rules:

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- Light Sensitivity: PQQ is extremely photosensitive.
  - Protocol: Perform all extractions under yellow light or in amber glassware. Wrap columns and tubing in aluminum foil.
- pH Sensitivity: PQQ is unstable in alkaline environments.
  - Protocol: Always maintain solvents at pH < 5.0 using Acetic Acid or Formic Acid.
- Adsorption: PQQ binds to glass surfaces.
  - Protocol: Use polypropylene tubes for storage, or silanized glass vials for the autosampler.

References

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